

# Essential Safety and Logistical Information for Handling 2,7-Dibromocarbazole

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## Compound of Interest

Compound Name: 2,7-Dibromocarbazole

Cat. No.: B162537

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **2,7-Dibromocarbazole**. The following procedural guidance is designed to ensure safe handling, from receipt to disposal, to build a foundation of trust in laboratory safety and chemical management.

## Chemical and Physical Properties

Property	Value
Chemical Formula	C <sub>12</sub> H <sub>7</sub> Br <sub>2</sub> N
Molecular Weight	325.00 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to light yellow powder or crystals <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	226 - 234 °C <a href="#">[4]</a>
Boiling Point	459 °C at 760 mmHg
Solubility	Limited solubility in water; soluble in organic solvents like chlorobenzene, chloroform, dichloromethane, acetone, and ethanol.
CAS Number	136630-39-2

## Hazard Identification and Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	3	H301: Toxic if swallowed
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

## Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **2,7-Dibromocarbazole**, the following personal protective equipment is mandatory.

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile, neoprene, or butyl rubber gloves are recommended. Avoid cotton or leather gloves.
Body Protection	Laboratory coat or coveralls	A long-sleeved lab coat is the minimum requirement. For larger quantities or when generating dust, chemical-resistant coveralls should be worn.
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles	If there is a risk of splashing or dust generation, chemical splash goggles are required. A face shield may be necessary for additional protection.
Respiratory Protection	NIOSH-approved respirator	Use a respirator if working outside a fume hood or if dust generation is likely. The type of respirator will depend on the potential exposure concentration.

## Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is essential for the safe handling of **2,7-Dibromocarbazole**.

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a tightly closed container in a cool, dry, and well-ventilated area.

- Keep away from incompatible materials.
- The designated storage area should be clearly labeled with the appropriate hazard warnings.

## 2. Preparation and Weighing:

- All handling of **2,7-Dibromocarbazole** powder should be conducted within a certified chemical fume hood to avoid inhalation of dust.
- Before handling, ensure all necessary PPE is donned correctly.
- Use a dedicated set of spatulas and weighing paper.
- To minimize dust generation, handle the powder gently. Do not pour it from a height.
- If weighing a significant amount, consider using a balance with a draft shield.

## 3. Dissolving and Transferring Solutions:

- When dissolving the solid, add the solvent to the vessel containing the **2,7-Dibromocarbazole** slowly to avoid splashing.
- If heating is required to dissolve the solid, use a controlled heating source such as a heating mantle or a hot plate with a stirrer.
- When transferring solutions, use appropriate glassware (e.g., pipettes, graduated cylinders) to minimize spills.
- All transfers of solutions should be performed within the chemical fume hood.

## 4. Experimental Use:

- Ensure all reactions involving **2,7-Dibromocarbazole** are set up in a chemical fume hood.
- Have appropriate spill cleanup materials readily available.
- Do not work alone when handling this chemical.

## 5. Post-Handling and Decontamination:

- After handling, thoroughly wash hands and any exposed skin with soap and water.
- Decontaminate all surfaces, glassware, and equipment that came into contact with **2,7-Dibromocarbazole**. Use a suitable solvent (e.g., acetone, ethanol) followed by a detergent wash.
- Properly remove and dispose of contaminated PPE as hazardous waste.

## Disposal Plan: Step-by-Step Waste Management

Proper disposal of **2,7-Dibromocarbazole** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

### 1. Waste Segregation:

- All solid waste contaminated with **2,7-Dibromocarbazole** (e.g., weighing paper, gloves, paper towels) must be collected in a designated, labeled hazardous waste container.
- Liquid waste containing **2,7-Dibromocarbazole** should be collected in a separate, labeled hazardous waste container. Do not mix with other incompatible waste streams.
- Unused or expired **2,7-Dibromocarbazole** must be disposed of as hazardous waste.

### 2. Container Labeling:

- All hazardous waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**2,7-Dibromocarbazole**," and the associated hazards (e.g., Toxic, Irritant).

### 3. Storage of Waste:

- Hazardous waste containers should be kept closed except when adding waste.
- Store waste containers in a designated satellite accumulation area that is secure and under the control of the laboratory personnel.

### 4. Final Disposal:

- Disposal of **2,7-Dibromocarbazole** waste must be carried out in accordance with local, state, and national environmental regulations.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Do not attempt to dispose of this chemical down the drain or in regular trash.

## Visual Workflow for Safe Handling

The following diagram illustrates the key stages and decision points in the safe handling and disposal workflow for **2,7-Dibromocarbazole**.

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